

# Technical Support Center: Strategies to Delay Tralkoxydim Resistance

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## Compound of Interest

Compound Name: *Tralkoxydim*

Cat. No.: *B8805380*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on strategies to delay the evolution of resistance to the herbicide **tralkoxydim**.

## Frequently Asked Questions (FAQs)

Q1: What is the mode of action of **tralkoxydim**?

**Tralkoxydim** is a selective, systemic herbicide belonging to the cyclohexanedione chemical family.[1][2] It is classified as a Group A herbicide, which acts by inhibiting the enzyme acetyl-CoA carboxylase (ACCase).[1][2][3] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components of plant cell membranes.[3][4][5] By inhibiting this enzyme, **tralkoxydim** disrupts cell division and ultimately leads to the death of susceptible grass weeds.[6] It is primarily absorbed through the leaves and translocated to the growing points of the plant.[6]

Q2: What are the primary mechanisms of resistance to **tralkoxydim** and other ACCase inhibitors?

There are two main mechanisms by which weeds can develop resistance to ACCase-inhibiting herbicides like **tralkoxydim**:

- **Target-Site Resistance (TSR):** This is the most common mechanism and involves a mutation in the gene encoding the ACCase enzyme.[5][7] This mutation alters the three-dimensional

structure of the enzyme, preventing the herbicide from binding effectively to its target site.[5] [8] As a result, the enzyme continues to function normally even in the presence of the herbicide.[8] Several specific amino acid substitutions in the ACCase gene have been identified that confer resistance.[9][10][11][12] TSR is a heritable trait that can be passed on to subsequent generations.[13]

- Non-Target-Site Resistance (NTSR): This form of resistance involves mechanisms that prevent the herbicide from reaching its target site in a lethal concentration. The most common form of NTSR is enhanced metabolic resistance, where the resistant plant can rapidly metabolize or detoxify the herbicide into non-toxic compounds.[14][15][16] This process is often mediated by enzyme systems such as cytochrome P450 monooxygenases, glutathione S-transferases (GSTs), and glucosyl transferases.[8][15][17] NTSR can be particularly problematic as it can confer cross-resistance to herbicides from different chemical classes with different modes of action.[15]

## Troubleshooting Guide for Resistance Assessment

Issue: Suspected **tralkoxydim** resistance in a weed population.

This guide outlines the steps to investigate and confirm suspected herbicide resistance.

### Step 1: Initial Field Observation and Record Keeping

- Symptom: Poor weed control in specific patches or across an entire field where **tralkoxydim** was applied at the recommended rate and timing.[18]
- Action:
  - Document the location of the suspected resistant patches.
  - Keep detailed records of herbicide application history for the affected field, including dates, rates, and products used.[19]
  - Note the weed species that are showing poor control.

### Step 2: Whole-Plant Dose-Response Assay

- Objective: To determine if the suspected weed population exhibits a higher level of resistance compared to a known susceptible population.
- Protocol:
  - Collect mature seeds from the suspected resistant weed population and from a known susceptible population of the same species.
  - Grow the seeds in a controlled environment (greenhouse or growth chamber).
  - At the 2-3 leaf stage, treat separate groups of plants from both populations with a range of **tralkoxydim** doses, including a non-treated control and doses above and below the recommended field rate.[\[10\]](#)
  - After a set period (e.g., 21 days), visually assess the percentage of biomass reduction for each treatment group compared to the non-treated control.
  - Calculate the herbicide dose required to cause 50% growth reduction (GR50) for both the suspected resistant and susceptible populations. A significantly higher GR50 for the suspected population indicates resistance.[\[10\]](#)

### Step 3: Molecular Testing for Target-Site Resistance

- Objective: To identify known mutations in the ACCase gene that confer resistance.
- Protocol:
  - Extract DNA from fresh leaf tissue of surviving plants from the dose-response assay.
  - Use Polymerase Chain Reaction (PCR) to amplify the carboxyltransferase (CT) domain of the ACCase gene, where resistance-conferring mutations are commonly found.[\[10\]](#)
  - Sequence the amplified DNA fragment.
  - Compare the DNA sequence to that of a susceptible plant to identify any single nucleotide polymorphisms (SNPs) that result in an amino acid substitution known to cause resistance (e.g., Ile-1781-Leu, Gly-2096-Ala).[\[9\]](#)[\[10\]](#)[\[11\]](#)

#### Step 4: Biochemical Assay for Enhanced Metabolism (NTSR)

- Objective: To determine if resistance is due to an increased rate of herbicide metabolism.
- Protocol:
  - Treat both suspected resistant and susceptible plants with a sub-lethal dose of radio-labeled **tralkoxydim**.
  - At various time points after treatment, harvest the plant tissue.
  - Extract the herbicide and its metabolites from the plant tissue.
  - Use techniques like High-Performance Liquid Chromatography (HPLC) to separate and quantify the amount of parent herbicide and its metabolites.
  - A significantly faster rate of herbicide metabolism in the resistant population compared to the susceptible population indicates NTSR.[\[20\]](#)

## Strategies to Delay Tralkoxydim Resistance

Adopting an Integrated Weed Management (IWM) approach is crucial for delaying the evolution of herbicide resistance.[\[21\]](#)[\[22\]](#) IWM combines various control methods to reduce the selection pressure for resistance.[\[22\]](#)

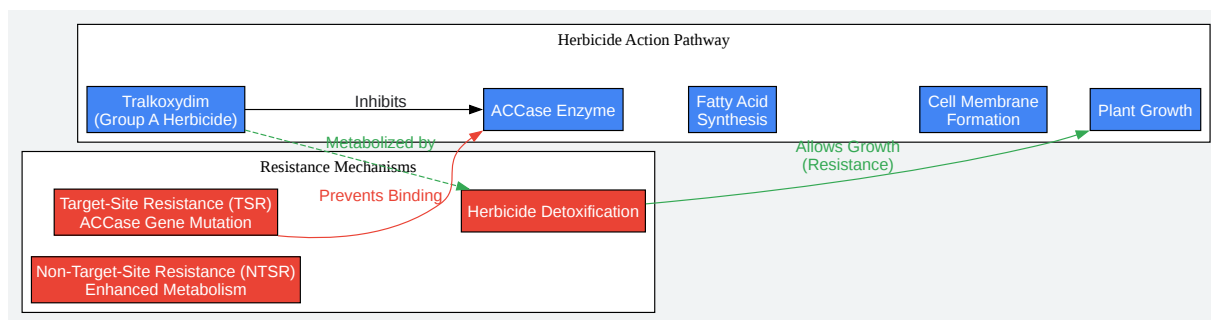
## Chemical Strategies

Strategy	Description
Herbicide Rotation	Avoid the repeated use of tralkoxydim or other Group A herbicides in the same field year after year. Rotate with herbicides from different mode of action groups that are effective on the target weeds. <a href="#">[13]</a> <a href="#">[18]</a> <a href="#">[21]</a>
Tank Mixing	Use tank mixtures of tralkoxydim with other effective herbicides that have a different mode of action. <a href="#">[18]</a> <a href="#">[21]</a> For a mixture to be effective in managing resistance, both herbicides must be effective against the target weed. <a href="#">[18]</a>
Use Recommended Rates	Always apply tralkoxydim at the full labeled rate. <a href="#">[18]</a> Using reduced rates can allow weeds with low-level resistance to survive and reproduce, leading to a more resistant population over time. <a href="#">[19]</a>
Scout Fields	Scout fields before and after herbicide application to assess the effectiveness of the treatment and identify any weed escapes. <a href="#">[18]</a> <a href="#">[19]</a>

## Cultural and Mechanical Strategies

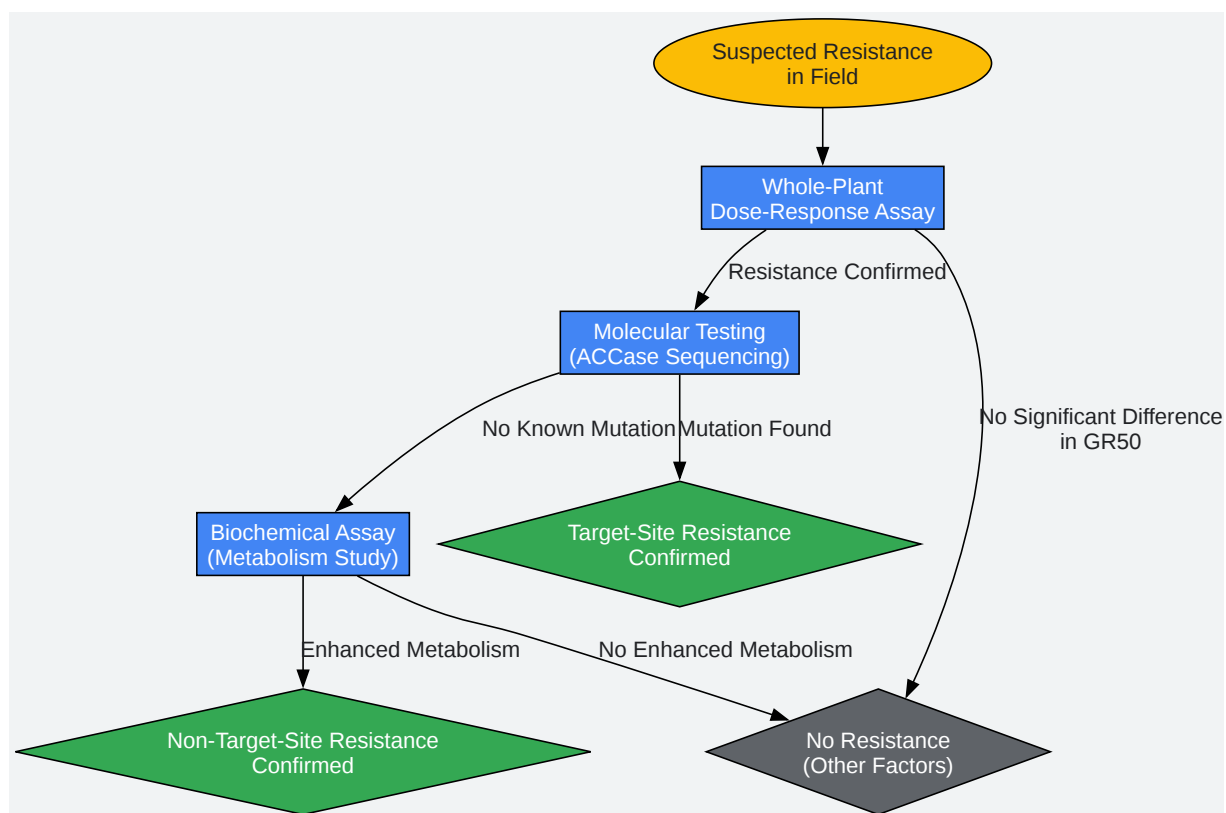
Strategy	Description
Crop Rotation	Rotate crops to disrupt weed life cycles and allow for the use of different weed management practices. <a href="#">[18]</a> <a href="#">[23]</a> For example, alternating between winter and spring crops can help manage specific weed problems. <a href="#">[23]</a>
Increased Seeding Rates	Planting crops at a higher density can increase their competitiveness against weeds, reducing the reliance on herbicides. <a href="#">[21]</a> <a href="#">[24]</a>
Tillage	Strategic use of tillage can help manage certain weed species by burying weed seeds. <a href="#">[13]</a>
Harvest Weed Seed Control (HWSC)	Implement practices to collect and destroy weed seeds during harvest to reduce the weed seed bank in the soil. <a href="#">[24]</a>
Preventing Weed Seed Spread	Clean equipment between fields to prevent the spread of weed seeds. <a href="#">[22]</a> Control weeds in non-crop areas like fencerows and ditches. <a href="#">[22]</a>

## Visualizations



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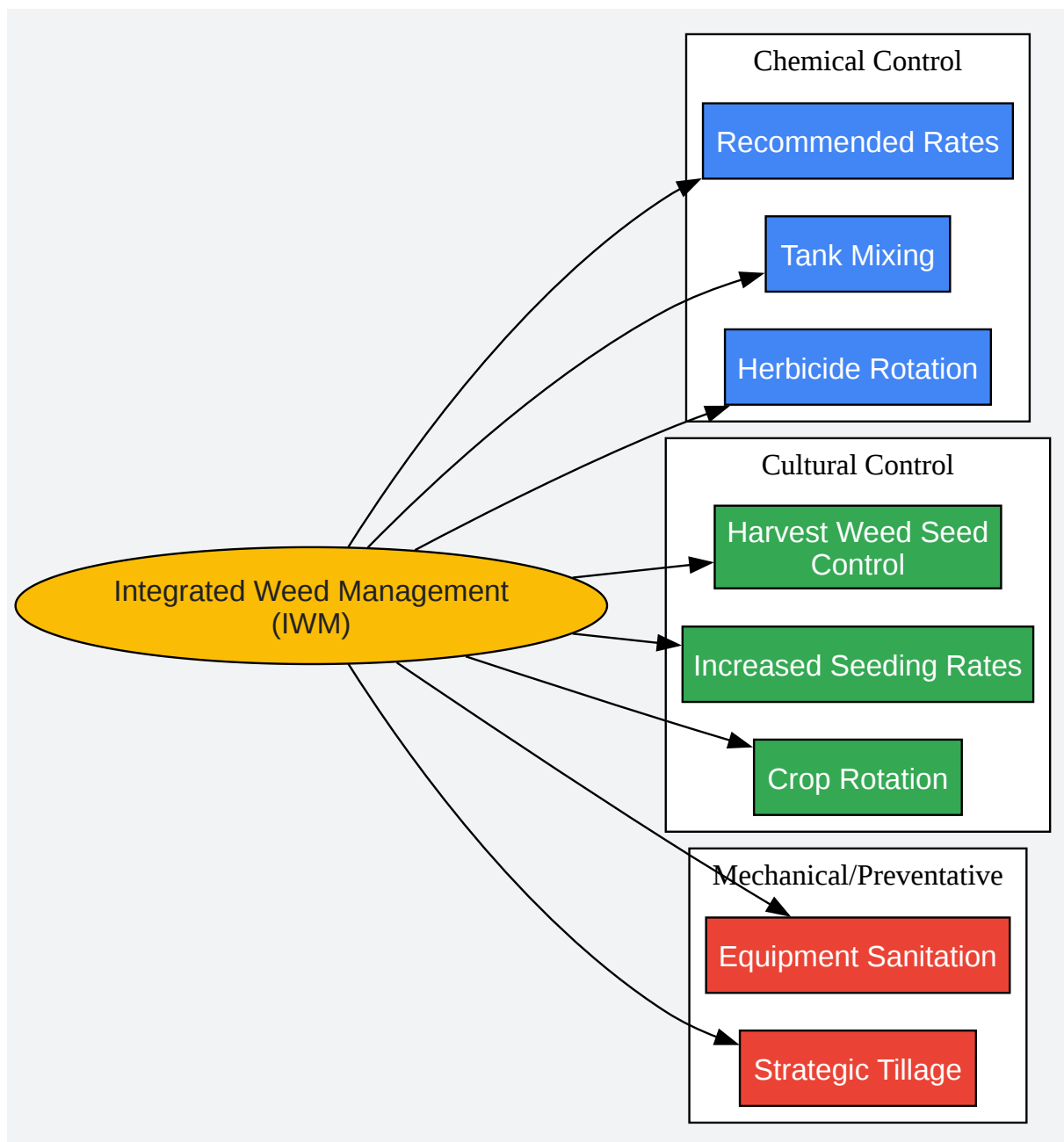
Caption: **Tralkoxydim**'s mode of action and mechanisms of resistance.



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Caption: Experimental workflow for investigating **tralkoxydim** resistance.





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Caption: Logical relationships in an Integrated Weed Management program.

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## References

- 1. 4farmers.com.au [4farmers.com.au]
- 2. apparentag.com.au [apparentag.com.au]
- 3. google.com [google.com]
- 4. chemimpex.com [chemimpex.com]
- 5. Target-site Based Resistance | Herbicide Resistance: Mechanisms, Inheritance, and Molecular Genetics - passel [passel2.unl.edu]
- 6. Tralkoxydim | C<sub>20</sub>H<sub>27</sub>NO<sub>3</sub> | CID 135492483 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. theses.ncl.ac.uk [theses.ncl.ac.uk]
- 8. uppersouthplatte.org [uppersouthplatte.org]
- 9. First report of target-site resistance to ACCase-inhibiting herbicides in Bromus tectorum L - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Target-Site Point Mutations Conferring Resistance to ACCase-Inhibiting Herbicides in Smooth Barley (Hordeum glaucum) and Hare Barley (Hordeum leporinum) | Weed Science | Cambridge Core [cambridge.org]
- 11. bioone.org [bioone.org]
- 12. Characterisation of target-site resistance to ACCase-inhibiting herbicides in the weed Alopecurus myosuroides (black-grass) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. growiwm.org [growiwm.org]
- 14. MSU Extension | Montana State University [apps.msuextension.org]
- 15. Metabolism-Based Herbicide Resistance and Cross-Resistance in Crop Weeds: A Threat to Herbicide Sustainability and Global Crop Production - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Metabolic Herbicide Resistance – Integrated Pest and Crop Management – UW–Madison [ipcm.wisc.edu]
- 17. Mechanisms of evolved herbicide resistance - PMC [pmc.ncbi.nlm.nih.gov]

- 18. How to manage herbicide resistance in your fields - Manage Resistance Now [manageresistancenow.ca]
- 19. Top 10 Strategies for Managing Herbicide Resistance | Integrated Crop Management [crops.extension.iastate.edu]
- 20. researchgate.net [researchgate.net]
- 21. croplife.org.au [croplife.org.au]
- 22. Combating herbicide resistance: the role of integrated weed management (IWM) in modern agriculture | Field Notes | Illinois Extension | UIUC [extension.illinois.edu]
- 23. Best Management Practices | Herbicide Resistance Action Committee [hracglobal.com]
- 24. canadianagronomist.ca [canadianagronomist.ca]
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